

A Technical Guide to 1-Ethyl-1,2-dihydro-5H-tetrazol-5-one

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Compound of Interest

Compound Name: 1-Ethyl-1,2-dihydro-5H-tetrazol-5-one

Cat. No.: B028860

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An In-depth Review for Researchers and Drug Development Professionals

Introduction: **1-Ethyl-1,2-dihydro-5H-tetrazol-5-one**, also known as 1-ethyltetrazolinone, is a heterocyclic organic compound belonging to the tetrazolone class. While research into its direct biological activity is limited, it holds significant importance as a crucial chemical intermediate, most notably in the synthesis of the potent, short-acting opioid analgesic, Alfentanil.^{[1][2][3][4]} The tetrazole ring system is a cornerstone in medicinal chemistry, often employed as a bioisostere for the carboxylic acid functional group.^{[1][5][6]} This bioisosteric relationship can enhance a drug candidate's metabolic stability and cell membrane permeability.^[1] This guide provides a comprehensive overview of the compound's properties, synthesis, applications, and the broader context of its utility in pharmaceutical development.

Physicochemical and Computed Properties

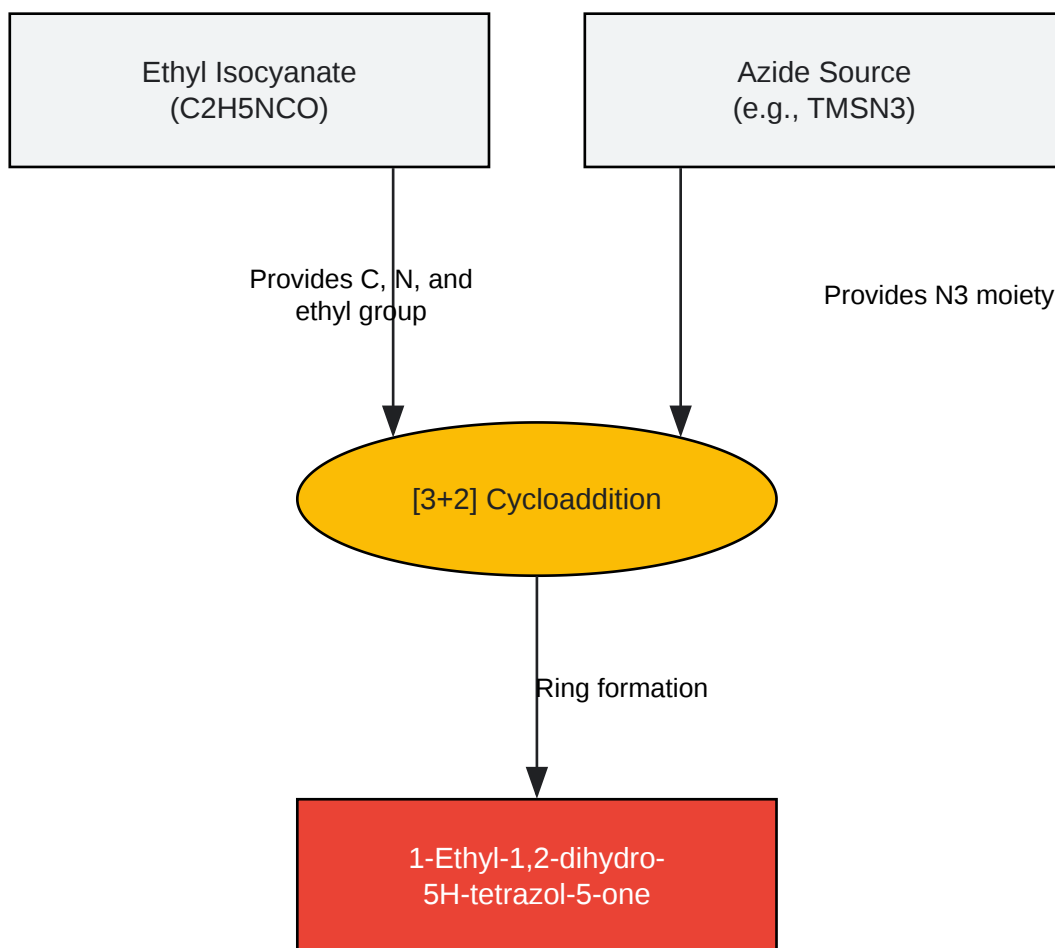
The fundamental properties of **1-Ethyl-1,2-dihydro-5H-tetrazol-5-one** are summarized below. These values are critical for its handling, reaction optimization, and analytical characterization.

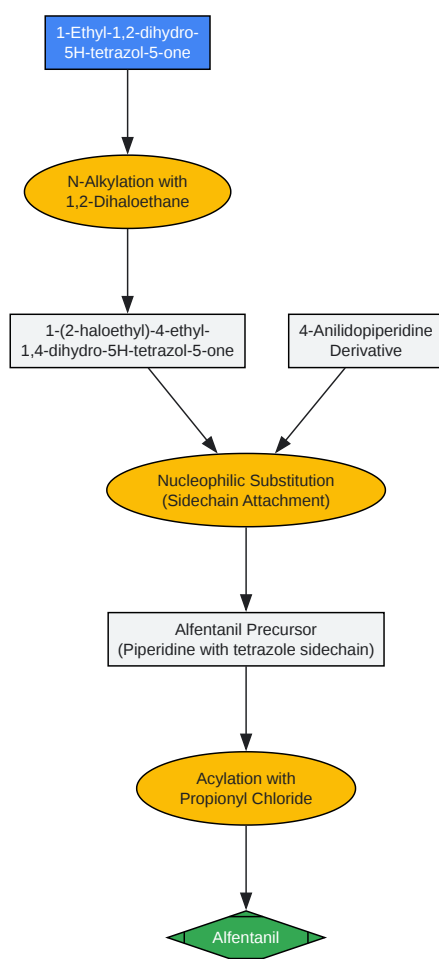
Property	Value	Source(s)
Identifiers		
CAS Number	69048-98-2	[1][2][7]
Molecular Formula	C ₃ H ₆ N ₄ O	[2][3][7][8][9]
IUPAC Name	1-ethyl-1,2-dihydro-5H-tetrazol-5-one	[8]
Synonyms	1-ethyltetrazolinone, 1-ethyl-1H-tetrazol-5(4H)-one	[3][7]
InChIKey	YVVZUMUVGRLSRZ-UHFFFAOYSA-N	[1][2][8]
Physical Properties		
Molecular Weight	114.11 g/mol	[1][2][3][8]
Appearance	White to Off-White or Beige-brownish solid/powder	[2][3]
Melting Point	80°C	[2][3][7]
Boiling Point	120.7 - 121°C	[2][3][7]
Density	1.55 g/cm ³	[2][3][7]
Flash Point	26.8 - 27°C	[2][7]
Solubility	Slightly soluble in Chloroform, Dichloromethane	[2]
Computed Properties		
pKa	-1.42 ± 0.20 (Predicted)	[2][3][9]
XLogP3	0.4	[8][9]
Topological Polar Surface Area	57.1 Å ²	[8][9]
Complexity	131	[8][9]

Synthesis and Experimental Protocols

The synthesis of **1-Ethyl-1,2-dihydro-5H-tetrazol-5-one** can be accomplished through several synthetic routes. The most common methods involve the formation of the tetrazole ring via cycloaddition or the alkylation of a pre-formed tetrazolone.

General Synthetic Pathways One of the primary methods for forming the tetrazolone ring is the [3+2] cycloaddition reaction.^[1] This typically involves reacting an azide source with a compound containing a carbon-nitrogen multiple bond, such as an isocyanate or a nitrile. Modern methods have focused on developing one-pot, scalable processes from readily available precursors like acid chlorides and azidotrimethylsilane.^[1]





Carboxylic Acid			
-COOH			
pKa \approx 4-5	Planar Geometry	Prone to Metabolism	

↕ Bioisosteric Replacement ↕

Tetrazolone			
-CN4OH			
Similar pKa	Planar Geometry	Metabolically Stable	Increased Lipophilicity

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